

# WIKI4: Fundamental Data and Handling

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**Compound Focus:** WIKI4

Cat. No.: S548514

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The table below summarizes the key chemical and handling information for **WIKI4**, crucial for any experimental planning [1].

| Property                      | Specification                       |
|-------------------------------|-------------------------------------|
| CAS Number                    | 838818-26-1 [1]                     |
| Molecular Weight              | 521.59 g/mol [1]                    |
| Molecular Formula             | C29H23N5O3S [1]                     |
| Physical Form                 | Off-white to light yellow solid [1] |
| Recommended Solvent           | DMSO [1]                            |
| Solubility in DMSO            | 6.8 mg/mL (13.04 mM) [1]            |
| Storage Conditions (Solid)    | -20°C (3 years); 4°C (2 years) [1]  |
| Storage Conditions (Solution) | -80°C (2 years); -20°C (1 year) [1] |

## Stock Solution Preparation Protocol

This protocol details the preparation of a 10 mM stock solution, a common starting point for in vitro assays. Always wear appropriate personal protective equipment and work in a well-ventilated area, especially when

handling DMSO.

### 1. Calculation and Weighing

- Calculate the mass of **WIKI4** needed using the formula: **Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)**.
- For a 10 mL solution of 10 mM **WIKI4**: Mass = 10 mM × 10 mL × 521.59 g/mol = 52.159 mg.
- Accurately weigh out the calculated mass of **WIKI4** solid using an analytical balance.

### 2. Dissolution

- Transfer the weighed **WIKI4** to a clean, dry vessel.
- Add a small volume of anhydrous, tissue-culture grade **DMSO** to the solid. The supplier indicates that gentle warming and ultrasonication may be required to achieve complete dissolution [1].
- Bring the solution to the final volume with DMSO. For the example above, bring the total volume to 10 mL.

### 3. Aliquoting and Storage

- Immediately after preparation, aliquot the stock solution into sterile, single-use vials to minimize freeze-thaw cycles and contamination.
- Clearly label all aliquots with the compound name, concentration, date, and your initials.
- Store the aliquots at **-80°C** for long-term stability (up to 2 years) or at **-20°C** for shorter periods (up to 1 year) [1].

## Example Experimental Applications

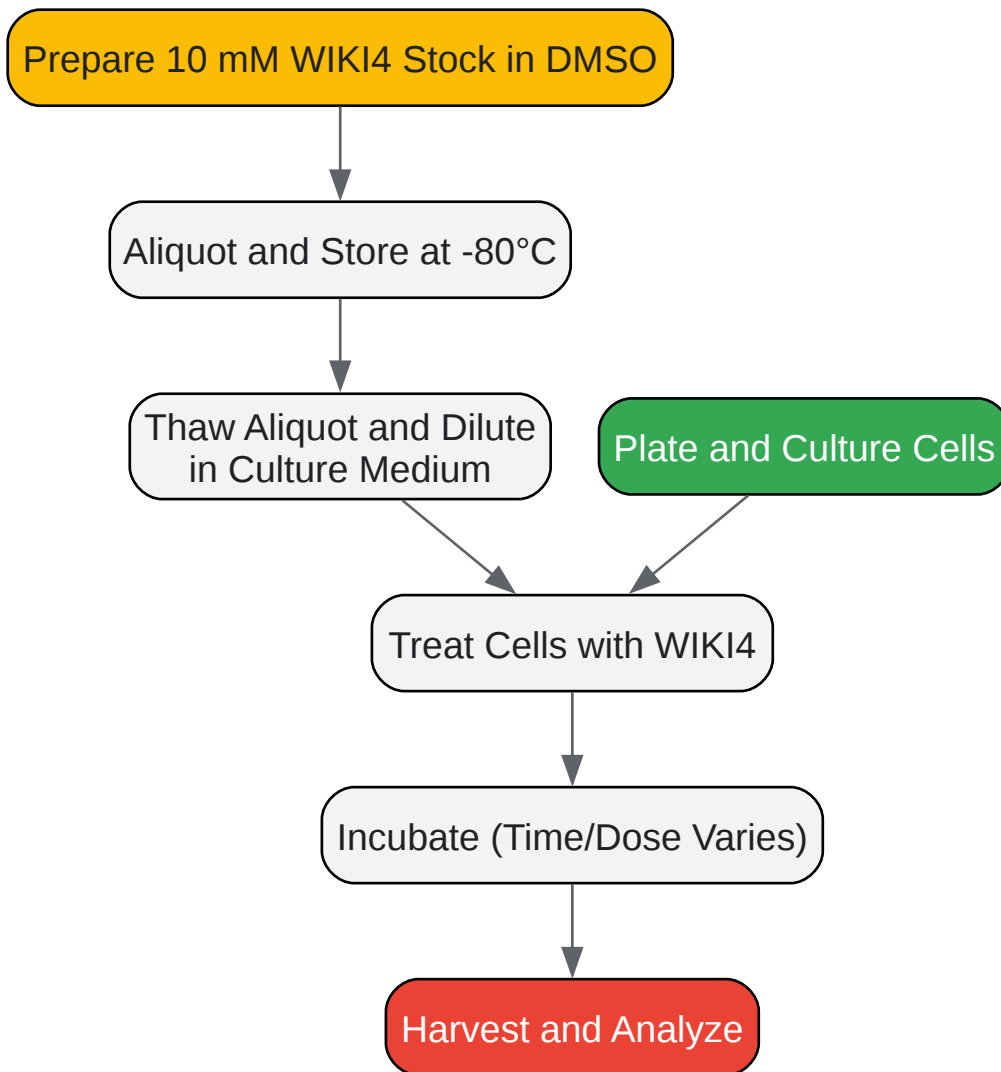
The following table outlines how **WIKI4** has been utilized in published research, which can inform your own experimental design [1].

| Application / Assay   | Cell Line / Model               | Reported Concentration | Incubation Time | Key Outcome / Readout                                   |
|---|---------------------------------|------------------------|-----------------|---|
| Inhibition of Wnt/ $\beta$ -catenin signaling & Cell Growth [1] | DLD1 colorectal carcinoma cells | 100 nM, 1 $\mu$ M      | 6 days          | Inhibition of cell growth relative to DMSO control [1]. |

| Application / Assay                       | Cell Line / Model                    | Reported Concentration            | Incubation Time                | Key Outcome / Readout   |
|---|--------------------------------------|-----------------------------------|--------------------------------|---|
| Stabilization of AXIN1/AXIN2 protein [1]  | DLD1 cells                           | 1 $\mu$ M                         | 2, 4, 6, or 24 hours           | Significant increase in steady-state abundance of AXIN1 and AXIN2 (Western Blot) [1]. |
| Pancreatic Progenitor Differentiation [2] | Human Pluripotent Stem Cells (hPSCs) | 9 $\mu$ M (optimal concentration) | During Stage 4 differentiation | Promoted formation of NKX6-1+/PDX1+ pancreatic progenitors [2].                       |
| Cytotoxicity Assay [1]                    | Small Cell Lung Cancer (SCLC) cells  | IC <sub>50</sub> : 0.02 $\mu$ M   | Not specified                  | Cytotoxic activity [1].   |

## Experimental Workflow Visualization

The diagram below illustrates a generalized workflow for treating cells with **WIKI4**, based on the protocols cited above.



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## Critical Notes for Researchers

- **Solvent Control:** The final concentration of DMSO in your cell culture medium should not exceed 0.1% (v/v). A vehicle control containing the same concentration of DMSO must be included in every experiment.
- **Concentration Optimization:** The effective concentration of **WIKI4** can vary significantly depending on the cell type and assay. It is essential to perform a dose-response curve to determine the optimal concentration for your specific experimental system.
- **Stability:** Repeated freezing and thawing of the stock solution should be avoided, as it may lead to compound degradation and loss of activity.

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## References

1. WIKI4 | Tankyrase Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. Tankyrase inhibition promotes endocrine commitment of ... [[nature.com](https://www.nature.com)]

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